



# Application Notes and Protocols for Metal-Assisted Electroless Metallization

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These application notes provide detailed protocols and experimental setups for metal-assisted electroless metallization, a versatile technique for the controlled deposition of metal films onto various substrates. The two primary methodologies covered are Metal-Assisted Chemical Etching (MACE) for fabricating nanostructures, and electroless plating for creating uniform metal coatings.

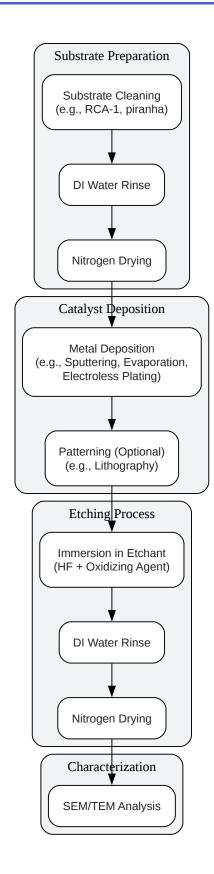
## **Section 1: Metal-Assisted Chemical Etching (MACE)**

Metal-Assisted Chemical Etching (MACE) is a wet chemical etching technique that utilizes a metal catalyst, typically in the form of nanoparticles or a thin film, to selectively etch semiconductor substrates like silicon.[1][2] This process allows for the fabrication of high-aspect-ratio nanostructures. The metal catalyzes the reduction of an oxidizing agent, leading to the localized dissolution of the semiconductor material.[1][2]

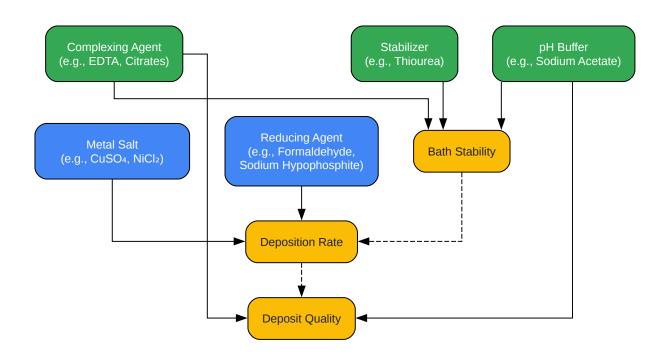
### **Experimental Workflow for MACE**

The overall workflow for MACE involves substrate preparation, catalyst deposition, the etching process, and subsequent characterization.









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